

Application Notes: Step-by-Step Guide for DiD Perchlorate Cell Labeling

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Compound of Interest

Compound Name: DiD perchlorate

Cat. No.: B1670508

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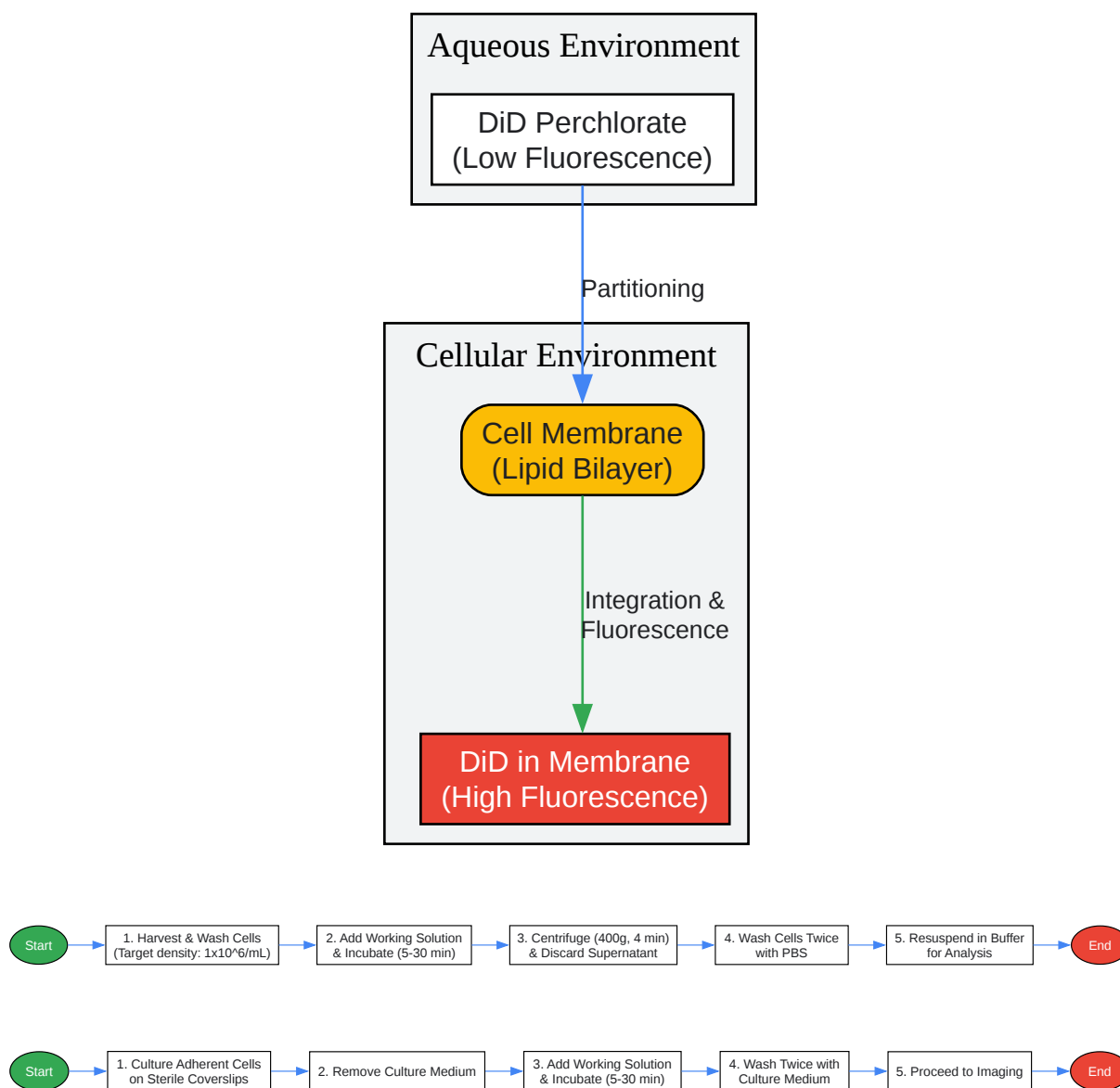
Introduction

DiD perchlorate is a lipophilic, far-red fluorescent carbocyanine dye widely utilized for labeling the plasma membrane of living cells.^{[1][2]} Its mechanism relies on the insertion of its long aliphatic tails into the lipid bilayer, a process that significantly enhances its fluorescence quantum yield.^{[2][3]} DiD is weakly fluorescent in aqueous environments but becomes intensely bright and stable once incorporated into membranes.^[2] With an excitation maximum around 644 nm and an emission maximum at approximately 665 nm, its spectral properties are well-suited for multicolor imaging and for applications in tissues or whole organisms, where autofluorescence is minimal in the far-red spectrum.^{[1][3]}

This guide provides detailed protocols for labeling both suspension and adherent cells with **DiD perchlorate**, summarizes key quantitative parameters, and offers troubleshooting advice for common issues.

Mechanism of Action

DiD perchlorate passively diffuses and partitions into the cell's plasma membrane. Once integrated into the hydrophobic lipid environment, the dye becomes highly fluorescent and diffuses laterally, leading to staining of the entire cell.^[3] This stable labeling is retained for extended periods, making it an excellent tool for long-term cell tracking. Upon cell division, the dye is distributed approximately equally between daughter cells, resulting in a progressive halving of fluorescence intensity that can be used to monitor proliferation.^{[4][5]}



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